Technical Support Center: Sodium-22 Detector Systems

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Sodium-22	
Cat. No.:	B1232525	Get Quote

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Sodium-22** (Na-22) detector systems. The information is presented in a question-and-answer format to directly address specific issues you may encounter during your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the primary gamma energies emitted by a **Sodium-22** source that I should see in my spectrum?

A **Sodium-22** source decays by positron emission and electron capture. This results in two primary gamma-ray peaks that you should observe in your spectrum:

- 511.0 keV: This is the annihilation peak resulting from the positron annihilating with an electron.[1][2] For each positron emitted, two 511.0 keV gamma rays are produced in opposite directions.
- 1274.5 keV: This gamma ray is emitted from the excited daughter nucleus (Neon-22) following the decay of Na-22.[1][2]

You may also observe other features such as a sum peak at 1785.5 keV if the 511.0 keV and 1274.5 keV gamma rays are detected in coincidence, a Compton edge, and a backscatter peak.[2]



Q2: What is the typical energy resolution I should expect from my NaI(TI) detector with a **Sodium-22** source?

For a standard Thallium-doped Sodium Iodide (NaI(TI)) scintillation detector, the energy resolution is typically around 6% to 8% at 662 keV (from a Cesium-137 source).[3][4] The resolution is dependent on the energy of the gamma-ray, and for the 511 keV and 1274.5 keV peaks of Na-22, you can expect the resolution to be in a similar range. An early indication of detector problems can be a degradation in energy resolution.[4]

Q3: What are the recommended shielding materials for a Sodium-22 source?

Sodium-22 emits both positrons (beta radiation) and high-energy gamma rays. Therefore, a combination of shielding materials is recommended:

- For Beta Particles: A low atomic number (low-Z) material like plastic or aluminum of a few millimeters thickness is sufficient to stop the positrons. 1.4 mm of plastic will absorb the beta emissions.
- For Gamma Rays: A high atomic number (high-Z) material like lead is necessary. Approximately 3.6 cm of lead will reduce the gamma dose rate by 90%.[1]

It is important to shield for the beta particles first with a low-Z material to minimize the production of Bremsstrahlung (braking radiation), which are X-rays produced when the beta particles are stopped by a high-Z material.

Troubleshooting Guide No Signal or Very Low Count Rate

Q: I am not getting any signal from my detector, or the count rate is extremely low. What should I do?

A: A lack of signal can be caused by a number of issues ranging from simple connection problems to component failure. Follow these steps to diagnose the problem.

Troubleshooting Steps:

Check Power and Connections:



- Ensure that the high voltage (HV) power supply, preamplifier, amplifier, and multichannel analyzer (MCA) are all powered on.
- Verify that all cables (HV, signal, and power) are securely connected to the correct inputs and outputs. Check for any loose or damaged connectors.
- Verify High Voltage Supply:
 - Confirm that the high voltage power supply is set to the correct voltage for your photomultiplier tube (PMT). Typical operating voltages for PMTs range from -500 to -2000 volts.[5][6]
 - If possible, use a voltmeter to check the output of the HV supply. Be extremely cautious when working with high voltages.
- Check the Sodium-22 Source:
 - Ensure the source is positioned correctly in front of the detector.
 - Verify the activity of the source. With a half-life of 2.6 years, the activity of an old source may be significantly reduced.
- Inspect the Detector and PMT:
 - Check for any visible damage to the detector crystal or the PMT.
 - Ensure the detector is properly shielded from ambient light, as light leaks can saturate the
 PMT and produce a high noise level that can be mistaken for no signal.
- Test the Electronics Chain:
 - If you have a pulse generator, you can inject a test pulse into the preamplifier to check if the amplifier and MCA are functioning correctly.
 - If you have spare, known-working components (cables, preamplifier, amplifier), try swapping them one by one to isolate the faulty component.

Poor Energy Resolution

Troubleshooting & Optimization





Q: The peaks in my **Sodium-22** spectrum are very broad, indicating poor energy resolution. What are the possible causes and how can I fix it?

A: Poor energy resolution can be caused by a variety of factors, from environmental conditions to detector degradation.

Troubleshooting Steps:

- Check for Light Leaks:
 - Ensure the detector and PMT assembly is completely light-tight. Any ambient light reaching the PMT will increase noise and degrade resolution.
- · Optimize High Voltage:
 - The operating voltage of the PMT can affect energy resolution. If the voltage is too low, the signal may be weak. If it's too high, you can increase noise. Consult the manufacturer's specifications for the optimal voltage range for your PMT.
- Inspect the Detector Crystal:
 - Nal(Tl) crystals are hygroscopic and can be damaged by moisture, which will degrade their light output and, consequently, the energy resolution.[7] Visually inspect the crystal for any signs of yellowing or cloudiness.
 - Mechanical shock or rapid temperature changes can also damage the crystal or the optical coupling between the crystal and the PMT.
- Check Preamplifier and Amplifier Settings:
 - Ensure the gain settings on the amplifier are appropriate. Too much gain can amplify noise.
 - Check the shaping time of the amplifier. A shaping time that is too short may not collect all
 the light from the scintillation event, while one that is too long can increase the effects of
 noise.
- Evaluate Count Rate:



Very high count rates can lead to pulse pile-up, where two pulses overlap and are
registered as a single pulse with a higher energy. This can distort the spectrum and
broaden the peaks. If the count rate is too high, increase the distance between the source
and the detector.

Incorrect Peak Positions or Unexpected Peaks

Q: The 511 keV and 1274.5 keV peaks from my **Sodium-22** source are not in the correct channels, or I am seeing unexpected peaks in my spectrum. What should I do?

A: Incorrect peak positions are usually a sign of a problem with the energy calibration. Unexpected peaks can be due to a variety of phenomena.

Troubleshooting Steps:

- Perform an Energy Calibration:
 - The relationship between the energy of the gamma-ray and the channel number in the MCA must be established through an energy calibration. Use a known source, like Sodium-22 itself, to perform a two-point calibration with the 511.0 keV and 1274.5 keV peaks. See the detailed experimental protocol below for performing an energy calibration.
- Check for Gain Drift:
 - Changes in temperature can cause the gain of the PMT and electronics to drift, shifting the peak positions.[8] Allow the system to warm up and stabilize before taking measurements.
 If the problem persists, you may need to implement a gain stabilization method.
- Identify Unexpected Peaks:
 - Sum Peak: If the source is very close to the detector, you may see a sum peak at 1785.5
 keV (511.0 keV + 1274.5 keV) due to the simultaneous detection of both gamma rays.
 - Backscatter Peak: A broad peak at a lower energy than the photopeaks may be present due to gamma rays scattering off materials behind the source and then entering the detector.



- Compton Edge: This is a characteristic feature of the Compton scattering process and will appear at a specific energy below the full-energy peak.
- Background Radiation: Peaks from naturally occurring radioactive isotopes (like Potassium-40 in concrete) may be present in your spectrum, especially during long acquisitions. Acquire a background spectrum with the Na-22 source removed to identify these peaks.

Quantitative Data Summary

The following tables provide typical performance characteristics and operating parameters for **Sodium-22** detector systems.

Table 1: Sodium-22 Source Characteristics

Property	Value
Half-life	2.602 years[1]
Primary Gamma Energies	511.0 keV, 1274.5 keV[1]
Beta (Positron) Max Energy	545.5 keV[1]

Table 2: Typical NaI(TI) Scintillation Detector Properties

Property	Value
Density	3.67 g/cm ³ [3][9]
Wavelength of Max. Emission	415 nm[3]
Primary Decay Time	230 - 250 ns[3][9]
Energy Resolution (at 662 keV)	~6-8%[3][4]

Table 3: Typical Photomultiplier Tube (PMT) Operating Parameters



Parameter	Typical Range
Operating Voltage	-500 to -2000 V[5][6]
Gain	10 ⁵ to 10 ⁷ [6]
Anode Dark Current	Varies with voltage and temperature

Experimental Protocols Energy Calibration of a NaI(TI) Detector using a Sodium22 Source

Objective: To establish a linear relationship between the energy of detected gamma rays and the corresponding channel number in the Multichannel Analyzer (MCA).

Methodology:

Setup:

- Position the Na-22 source at a reproducible distance (e.g., 10 cm) from the face of the NaI(Tl) detector.
- Ensure the detector system (HV supply, preamplifier, amplifier, MCA) is powered on and has been allowed to stabilize for at least 30 minutes.
- Set the high voltage to the recommended operating value for your PMT.
- Adjust the amplifier gain so that the 1274.5 keV peak is located in the upper third of the MCA channel range.

Data Acquisition:

- Acquire a spectrum for a sufficient amount of time to obtain well-defined photopeaks for both the 511.0 keV and 1274.5 keV gamma rays. A few thousand counts in the net peak area is generally sufficient.
- Peak Identification and Centroid Determination:



- Identify the two prominent photopeaks in the spectrum corresponding to 511.0 keV and 1274.5 keV.
- Use the MCA software to determine the centroid (center channel number) of each photopeak. Most software packages have a function for this, often using a Gaussian fit to the peak.
- Calibration Curve:
 - You now have two data points: (Channel₁, 511.0 keV) and (Channel₂, 1274.5 keV).
 - Assuming a linear relationship between energy (E) and channel number (C), of the form E
 = mC + b, you can solve for the slope (m) and the y-intercept (b):
 - m = (1274.5 511.0) / (Channel₂ Channel₁)
 - b = 511.0 m * Channel₁
 - Enter these calibration constants into your MCA software. The x-axis of your spectrum should now be displayed in units of energy (keV).

Measurement of Energy Resolution

Objective: To determine the energy resolution of the detector system for the 511.0 keV and 1274.5 keV gamma rays from a **Sodium-22** source.

Methodology:

- Setup and Data Acquisition:
 - Follow the setup and data acquisition steps as described in the energy calibration protocol. Ensure you have a spectrum with well-defined, statistically significant photopeaks.
- Determine the Full Width at Half Maximum (FWHM):
 - For each photopeak (511.0 keV and 1274.5 keV), determine the Full Width at Half
 Maximum (FWHM). The FWHM is the width of the peak at half of its maximum height.




- Most MCA software can automatically calculate the FWHM of a peak, often as a result of a
 Gaussian fit. The FWHM will be given in channels or, if the detector is calibrated, in keV.
- Calculate Energy Resolution:
 - The energy resolution (R) is expressed as a percentage and is calculated using the following formula:
 - R (%) = (FWHM / E) * 100
 - Where FWHM is the full width at half maximum of the peak and E is the energy of the gamma-ray (the peak centroid).
 - Calculate the energy resolution for both the 511.0 keV and 1274.5 keV peaks.

Visualizations









Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. ehs.umich.edu [ehs.umich.edu]
- 2. Na-22 Gamma Spectrum | Gamma Spectacular [gammaspectacular.com]
- 3. Nal (Tl) Sodium Iodide Scintillation Detectors | Berkeley Nucleonics [berkeleynucleonics.com]
- 4. 122.physics.ucdavis.edu [122.physics.ucdavis.edu]
- 5. Photomultiplier tube Wikipedia [en.wikipedia.org]
- 6. users.ox.ac.uk [users.ox.ac.uk]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]
- 9. horiba.com [horiba.com]
- To cite this document: BenchChem. [Technical Support Center: Sodium-22 Detector Systems]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1232525#troubleshooting-guide-for-sodium-22-detector-systems]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com